

Technical Support Center: Investigating SARM-Induced Liver Enzyme Elevation in Preclinical Models

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Compound of Interest

Compound Name: JNJ-28330835

Cat. No.: B1673012

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Disclaimer: This technical support center provides guidance on addressing potential liver enzyme elevations observed during preclinical research with Selective Androgen Receptor Modulators (SARMs). The information provided is based on the known class effects of SARMs and general principles of drug-induced liver injury (DILI) assessment. There is currently a lack of specific public data on **JNJ-28330835**-induced liver enzyme elevation in animal models. Therefore, the following recommendations should be considered as general guidance for researchers working with this and other SARM compounds.

Frequently Asked Questions (FAQs)

Q1: We observed elevated ALT and/or AST levels in our animal cohort treated with a SARM. What are the potential causes?

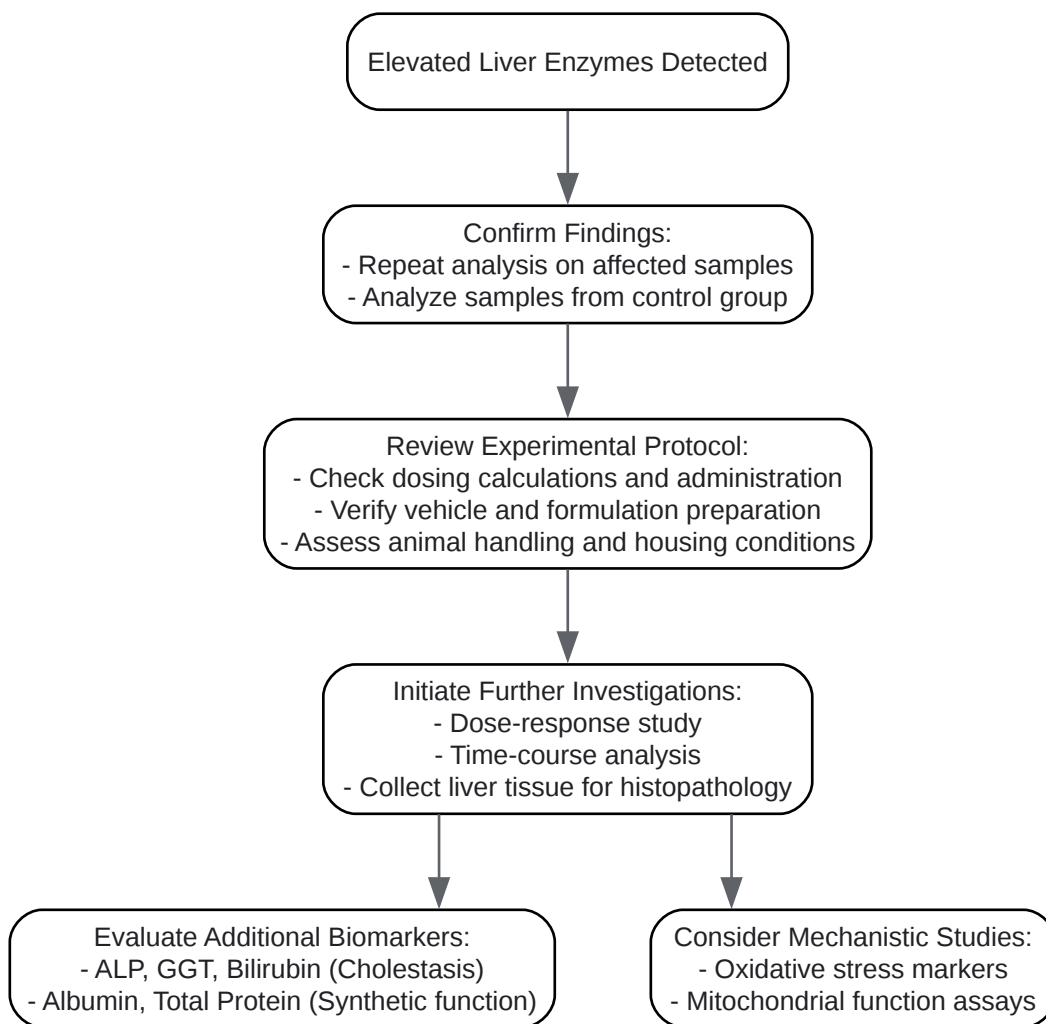
A1: Elevated serum alanine aminotransferase (ALT) and aspartate aminotransferase (AST) are common biomarkers of hepatocellular injury. In the context of SARM administration, several factors could contribute to their elevation:

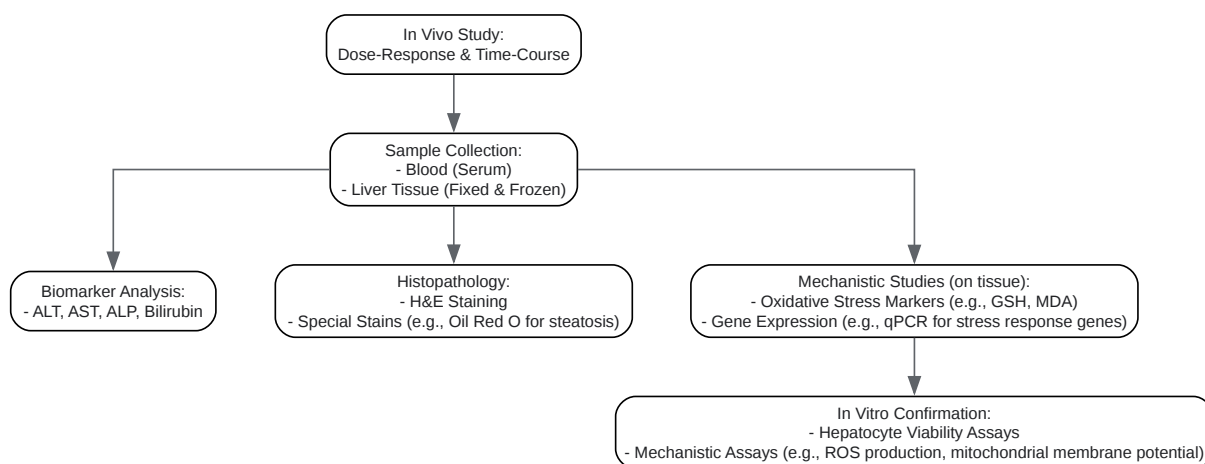
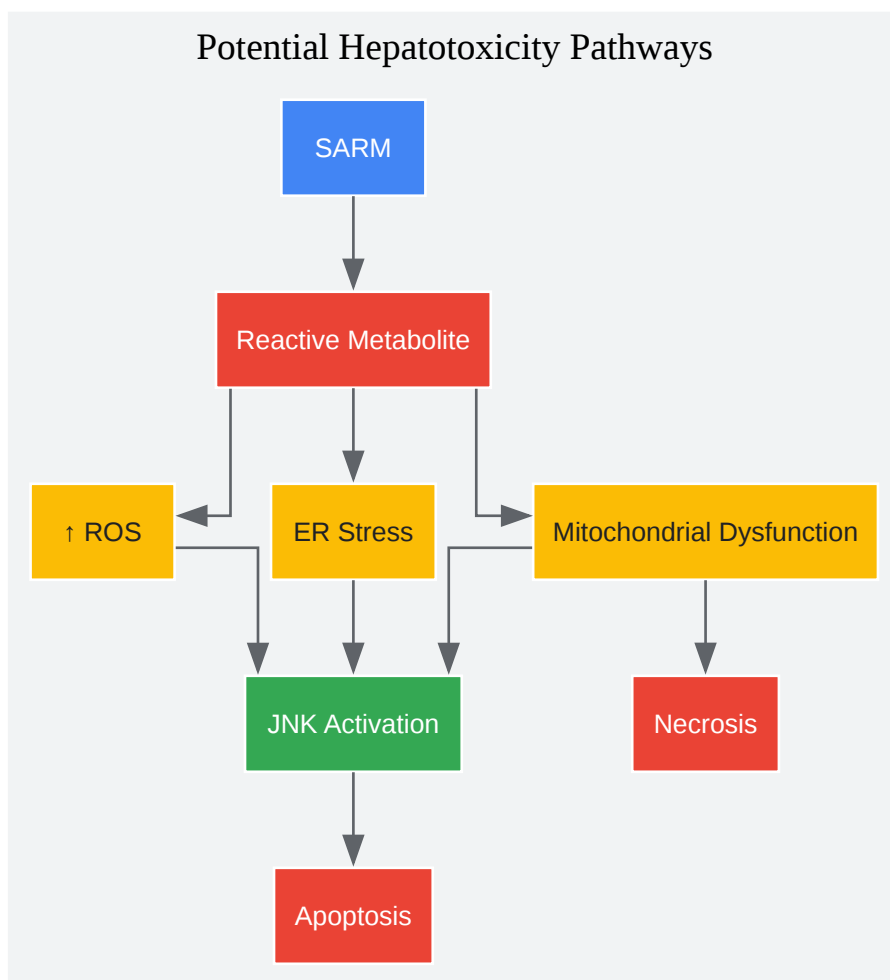
- **Direct Hepatocellular Toxicity:** The SARM or its metabolites may directly damage hepatocytes. The mechanisms are not fully elucidated but may involve oxidative stress or disruption of cellular processes.^{[1][2]}

- Idiosyncratic Drug-Induced Liver Injury (DILI): While less common in homogenous animal strains, some animals may have a genetic predisposition to liver injury from the compound. [3]
- Cholestatic Injury: Some SARMS have been associated with cholestasis, which is a disruption in bile flow. This can lead to a buildup of bile acids in the liver, causing secondary hepatocellular injury.[4]
- Off-Target Effects: The compound may interact with other receptors or cellular pathways in the liver, leading to unintended toxic effects.
- Experimental Variables: Confounding factors such as vehicle effects, stress from handling or procedures, underlying health conditions in the animals, or contamination of the test article should be ruled out.

Q2: What initial steps should we take to troubleshoot elevated liver enzymes?

A2: Upon observing elevated liver enzymes, a systematic approach is crucial. The following workflow is recommended:





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References

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